

SB 201076 proper disposal procedures

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Compound of Interest

Compound Name: SB 201076

Cat. No.: B1247066

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Operational Guide: **SB 201076** Proper Disposal Procedures

Executive Safety Directive

SB 201076 is a potent, halogenated metabolic inhibitor targeting ATP citrate-lyase (ACL). Due to its biological activity and halogenated structure (dichlorophenyl moiety), it poses specific environmental risks, particularly to aquatic ecosystems (WGK 3 classification).

Immediate Action Required:

- **Strict Prohibition:** Under NO circumstances should **SB 201076** (solid or solution) be discharged into municipal drains or sinks.
- **Waste Stream:** Segregate as Halogenated Organic Waste.
- **Spill Response:** Do not use water to clean dry spills; use dry absorbent methods to prevent environmental runoff.

Compound Profile & Hazard Identification

To ensure you are managing the correct inventory, verify the compound properties below. This protocol applies to the active acid form (**SB 201076**) and its lactone prodrug (SB 204990).^{[1][2]}

[\[3\]](#)[\[4\]](#)

Feature	Technical Specification
Compound Name	SB 201076
Target	ATP Citrate-Lyase (ACL) Inhibitor
Chemical Class	Halogenated Organic Acid (contains Dichlorophenyl group)
CAS Number	300801-52-9 (Active Acid) / 154566-12-8 (Prodrug)
Solubility	Soluble in DMSO (>20 mg/mL), Ethanol. [4] Sparingly soluble in water. [4]
Key Hazard	WGK 3 (Severe Hazard to Waters); Potential Reproductive Toxin.

Scientific Rationale for Disposal Method: **SB 201076** contains a dichlorophenyl ring. When disposing of chemical waste, the presence of halogen atoms (Chlorine, Fluorine, Bromine) dictates the waste stream. Halogenated organics require specific high-temperature incineration protocols to prevent the formation of hazardous byproducts (such as dioxins) during destruction. Therefore, it must never be mixed with non-halogenated solvents (like pure acetone or methanol waste) if your facility separates these streams.

Detailed Disposal Workflows

A. Solid Waste (Expired Powder & Contaminated Debris)

Applicability: Expired vials, weigh boats, contaminated gloves, and spill cleanup materials.

- Containment: Place the original vial or contaminated debris into a clear, sealable polyethylene bag (secondary containment).
- Labeling: Affix a hazardous waste tag. Clearly mark:
 - "Solid Hazardous Waste"

- "Contains: **SB 201076** (Halogenated Organic)"[1][4]
- "Toxic / Environmental Hazard"
- Disposal: Deposit into the facility's Solid Hazardous Waste Drum (typically destined for incineration).

B. Liquid Waste (Stock Solutions)

Applicability: High-concentration stocks (typically in DMSO or Ethanol).

- Solvent Verification: Confirm the solvent base (usually DMSO).
- Segregation: Pour the solution into the Halogenated Organic Solvent Waste container.
 - Note: Even if the solvent (DMSO) is not halogenated, the solute (**SB 201076**) is. Therefore, the entire mixture is classified as halogenated waste.
- Rinsing: Triple rinse the empty vial with a small volume of Ethanol. Add these rinses to the same Halogenated Waste container.
- Vial Disposal: Deface the label on the empty, rinsed vial and dispose of it in the Glass/Sharps container (or chemically contaminated glass bin, per local EHS rules).

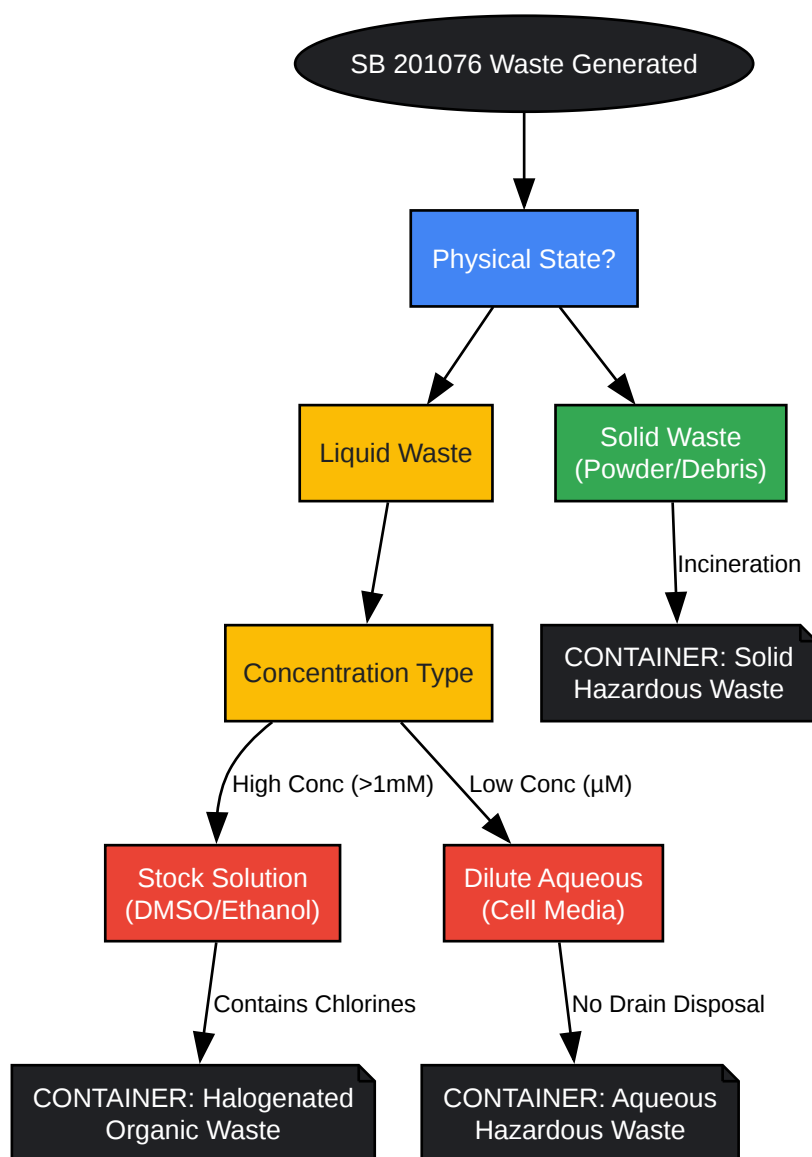
C. Aqueous Waste (Cell Culture Media)

Applicability: Media containing dilute **SB 201076** (μM concentrations).

- Deactivation: Do not bleach. Bleach can react with organic amines or other media components.
- Collection: Collect all treated media in a dedicated Aqueous Hazardous Waste carboy.
- Labeling: Mark as "Aqueous Waste with Trace Organics (**SB 201076**)."
- Prohibition: Do not aspirate into vacuum traps connected to the building vacuum system unless the trap is strictly vented and the liquid is collected for hazardous disposal, not drain release.

Decision Logic & Workflow Visualization

The following diagram illustrates the decision matrix for segregating **SB 201076** waste streams.



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Figure 1: Decision tree for segregating **SB 201076** waste based on physical state and concentration.

Emergency Procedures: Spill Management

In the event of a spill, rapid containment is necessary to prevent surface contamination and aerosolization.

- PPE Upgrade: Wear double nitrile gloves, safety goggles, and a lab coat. If the spill is powder and outside a fume hood, use an N95 or P100 respirator.
- Powder Spill:
 - Do NOT sweep (creates dust).
 - Cover with a damp paper towel (dampened with water or ethanol) to trap the powder.
 - Wipe up and place all materials into a sealable hazardous waste bag.
- Liquid Spill:
 - Cover with an absorbent pad or vermiculite.
 - Wait for absorption (1-2 minutes).
 - Collect soaked material into the Solid Hazardous Waste bin.
- Surface Decontamination: Wipe the area with 70% Ethanol followed by a detergent solution.

References

- Pearce, N. J., et al. (1998).[3] "The role of ATP citrate-lyase in the metabolic regulation of plasma lipids. Hypolipidaemic effects of SB-204990, a lactone prodrug of the potent ATP citrate-lyase inhibitor SB-201076." [1][2][3][4] Biochemical Journal, 334(Pt 1), 113–119.[3]
- Cayman Chemical. (2022).[4] "SB 204990 Product Information & Safety Data." Cayman Chemical Product Database.
- Sigma-Aldrich. (n.d.). "ATP citrate-lyase inhibitor SB-201076 Product Detail." Merck/Sigma-Aldrich Catalog.

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. The role of ATP citrate-lyase in the metabolic regulation of plasma lipids. Hypolipidaemic effects of SB-204990, a lactone prodrug of the potent ATP citrate-lyase inhibitor SB-201076 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. The role of ATP citrate-lyase in the metabolic regulation of plasma lipids. Hypolipidaemic effects of SB-204990, a lactone prodrug of the potent ATP citrate-lyase inhibitor SB-201076 - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
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